

Rhenium(V) Chloride Air-Free Handling: Technical Support Center

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Compound of Interest

Compound Name: *Rhenium(V) chloride*

Cat. No.: *B078131*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Rhenium(V) chloride** (ReCl_5). Given its high sensitivity to air and moisture, proper air-free handling techniques are critical for experimental success and safety.

Frequently Asked Questions (FAQs)

Q1: What is **Rhenium(V) chloride** and why is it considered air-sensitive?

A1: **Rhenium(V) chloride**, with the molecular formula ReCl_5 , is a red-brown crystalline solid.^[1] It is highly sensitive to air because it readily reacts with moisture (hydrolysis) and oxygen (oxidation).^{[1][3]} Exposure to ambient air will cause it to degrade into a brown liquid, and its reaction with water releases hazardous hydrogen chloride (HCl) gas.^{[1][4]}

Q2: What are the primary safety concerns when working with **Rhenium(V) chloride**?

A2: The main hazards are its high reactivity and the byproducts of its decomposition.^[1] It is irritating to the skin, eyes, and respiratory system.^{[5][6]} The release of HCl gas upon reaction with water is a significant inhalation hazard.^{[1][4]} Therefore, all handling must be performed under dry, inert conditions.^[6]

Q3: What is the difference between a Schlenk line and a glovebox, and which should I use for my experiment?

A3: Both are standard pieces of equipment for handling air-sensitive compounds.^[7]

- Glovebox: A sealed container filled with an inert gas (like argon or nitrogen) that allows for the manipulation of materials through attached gloves.^{[7][8]} It is ideal for complex operations, long-term storage, and handling solids where maintaining a continuously inert atmosphere is crucial.^{[7][9]}
- Schlenk line: A glass manifold with a dual-port system that provides both a vacuum and a flow of inert gas.^{[7][10]} It is well-suited for chemical reactions in solution, solvent removal, and filtrations under an inert atmosphere.^{[3][11]}

The choice depends on the scale and complexity of your experiment. A glovebox offers a more controlled and sustained air-free environment, while a Schlenk line is versatile for solution-based chemistry.^[7]

Q4: How should I properly store **Rhenium(V) chloride**?

A4: **Rhenium(V) chloride** must be stored in a tightly sealed container in a cool, dry, and well-ventilated place under an inert atmosphere (e.g., argon or nitrogen).^{[5][6]} It should be kept separate from incompatible materials, particularly sources of moisture.^[5]

Troubleshooting Guide

Problem / Observation	Probable Cause	Recommended Solution & Prevention
The red-brown solid has turned into a dark, viscous brown liquid. [1] [4]	The compound has been exposed to moisture and/or oxygen from the air. [1]	<p>Solution: The degraded material is likely unusable for most applications. Dispose of it according to your institution's hazardous waste protocols.</p> <p>Prevention: Ensure all handling is performed in a rigorously maintained glovebox or on a Schlenk line with properly dried glassware and solvents.[6][7]</p>
Fumes are observed inside the flask or glovebox.	The compound has come into contact with residual moisture, releasing HCl gas. [1]	<p>Solution: If using a Schlenk line, ensure a good positive pressure of inert gas to prevent back-diffusion of air. If in a glovebox, the atmosphere may be contaminated; check the O₂ and H₂O levels and regenerate the catalyst if necessary.[9]</p> <p>Prevention: Thoroughly dry all glassware in an oven (>100 °C) and flame-dry under vacuum before use. [12] Use properly dried and degassed solvents.</p>
A reaction involving ReCl ₅ is not proceeding as expected or yields are very low.	The ReCl ₅ may have partially degraded, or the reaction is being quenched by trace amounts of air or water. [3]	<p>Solution: Use a fresh, unopened container of ReCl₅. Re-dry and degas all solvents and reagents.</p> <p>Prevention: Adhere strictly to air-free protocols. Perform freeze-pump-thaw cycles on solvents to remove dissolved oxygen.[3]</p>

[12] Ensure all joints in the glassware are well-sealed.

The solid ReCl_5 is difficult to transfer and appears clumpy.

The material has likely been exposed to a small amount of moisture, causing particles to stick together. Hygroscopic materials are prone to this.[13]

Solution: Transfer the material within a high-purity glovebox environment (<1 ppm H_2O).

[14] If using a Schlenk line, use a solid addition tube and a strong positive flow of inert gas. Prevention: Minimize the time the storage container is open, even within an inert atmosphere. Bring the container to ambient temperature inside the glovebox antechamber before opening to prevent condensation.

Data Presentation

Table 1: Physical and Chemical Properties of **Rhenium(V) Chloride**

Property	Value	Reference(s)
Molecular Formula	ReCl ₅ (exists as the dimer Re ₂ Cl ₁₀)	[1][4]
Molar Mass	363.471 g/mol	[1][4]
Appearance	Red-brown or brown-black crystalline solid	[1][2]
Melting Point	220 °C (428 °F; 493 K)	[1][4]
Density	4.9 g/cm ³	[1][4]
Solubility in Water	Decomposes, reacts to release HCl gas	[1][4]
Structure	Biocuboctahedral dimer in the solid state	[4]
Magnetic Properties	Paramagnetic	[1][4]

Experimental Protocols

Protocol 1: Preparing Glassware for Air-Free Use

This protocol is essential before handling **Rhenium(V) chloride** to remove adsorbed water.

- **Cleaning:** Thoroughly wash all glassware with an appropriate solvent and rinse with deionized water, followed by a final rinse with acetone or another volatile solvent to aid drying.
- **Oven Drying:** Place the glassware in a laboratory oven at a temperature above 100 °C for at least 4 hours, or preferably overnight.[11]
- **Assembly and Flame-Drying (for Schlenk line use):**
 - While still hot, assemble the glassware (e.g., Schlenk flask with a stir bar) and attach it to the Schlenk line.
 - Grease all ground-glass joints sparingly with a high-vacuum grease.

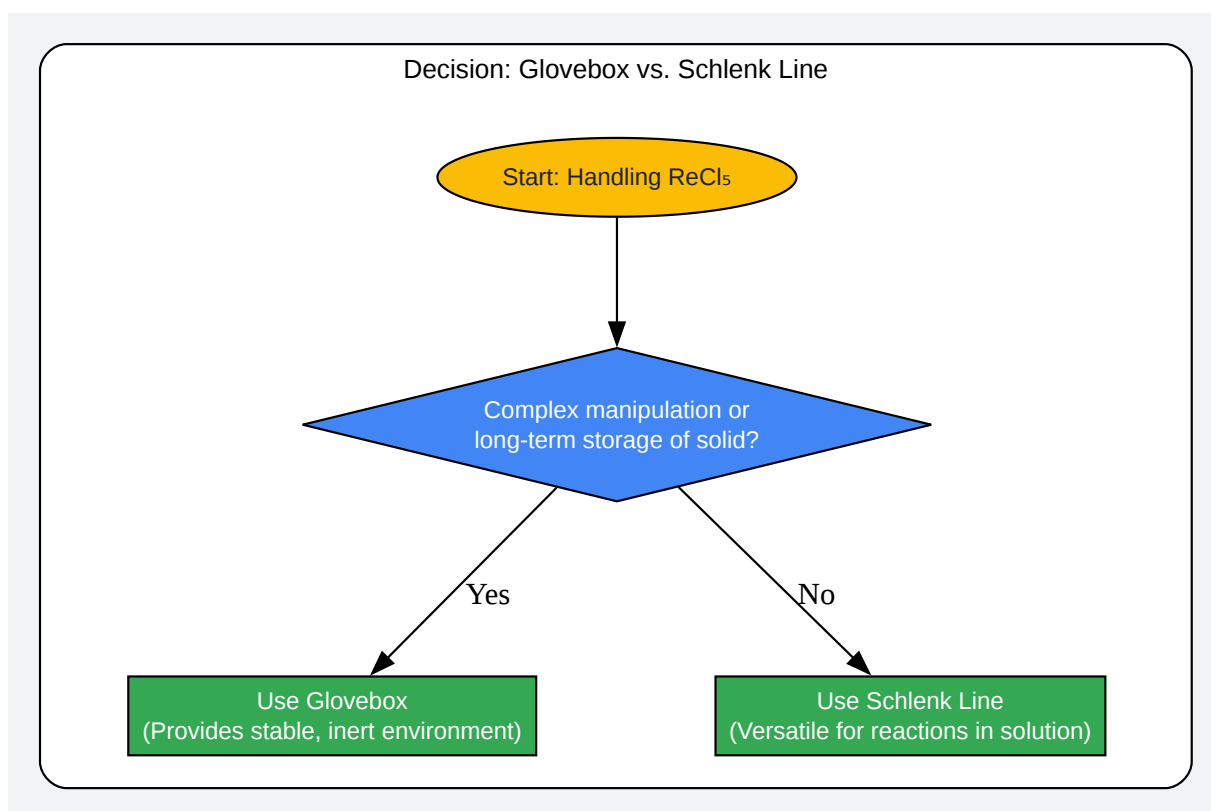
- Evacuate the glassware using the vacuum pump on the Schlenk line.
- Gently heat the entire surface of the glassware with a heat gun or a soft flame (use caution) under vacuum to drive off any remaining adsorbed water.
- Cooling and Cycling:
 - Allow the glassware to cool to room temperature under vacuum.
 - Backfill the glassware slowly with a high-purity inert gas (argon is preferred as it is denser than air).[\[11\]](#)
 - Evacuate the glassware again.
 - Repeat this "purge-and-refill" cycle at least three times to ensure a completely inert atmosphere.[\[10\]](#)[\[12\]](#) The glassware is now ready for use.

Protocol 2: Transferring Solid Rhenium(V) Chloride in a Glovebox

- Environment Check: Before starting, ensure the glovebox atmosphere is pure, with oxygen and moisture levels typically below 1 ppm.[\[14\]](#)
- Material Transfer: Introduce the sealed container of ReCl_5 , a spatula, a weigh boat, and the reaction vessel into the glovebox via the antechamber. Cycle the antechamber at least three times.[\[12\]](#)
- Equilibration: Allow all items to sit inside the glovebox for at least 20-30 minutes to allow any adsorbed surface moisture to be removed by the glovebox atmosphere.
- Weighing and Addition:
 - Inside the glovebox, carefully open the ReCl_5 container.
 - Using a clean, dry spatula, weigh the desired amount of the solid onto the weigh boat.
 - Transfer the solid from the weigh boat into the reaction vessel.

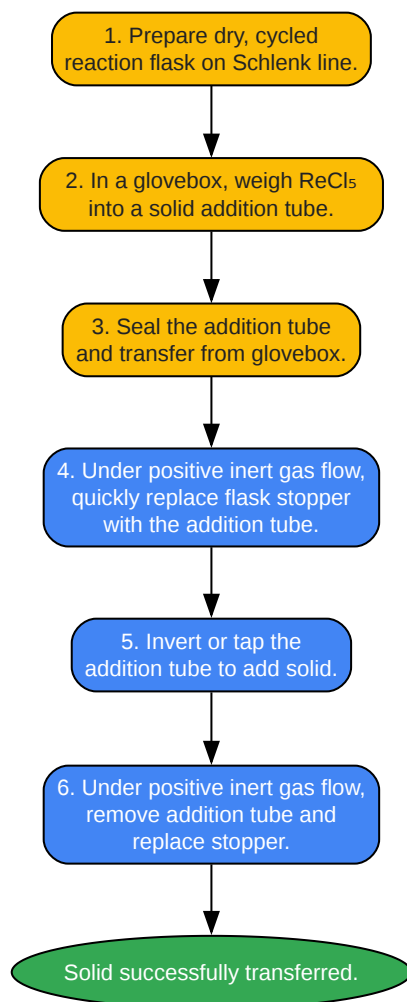
- Sealing: Tightly seal the ReCl_5 stock container and the reaction vessel before removing them from the glovebox (if necessary).

Visualizations



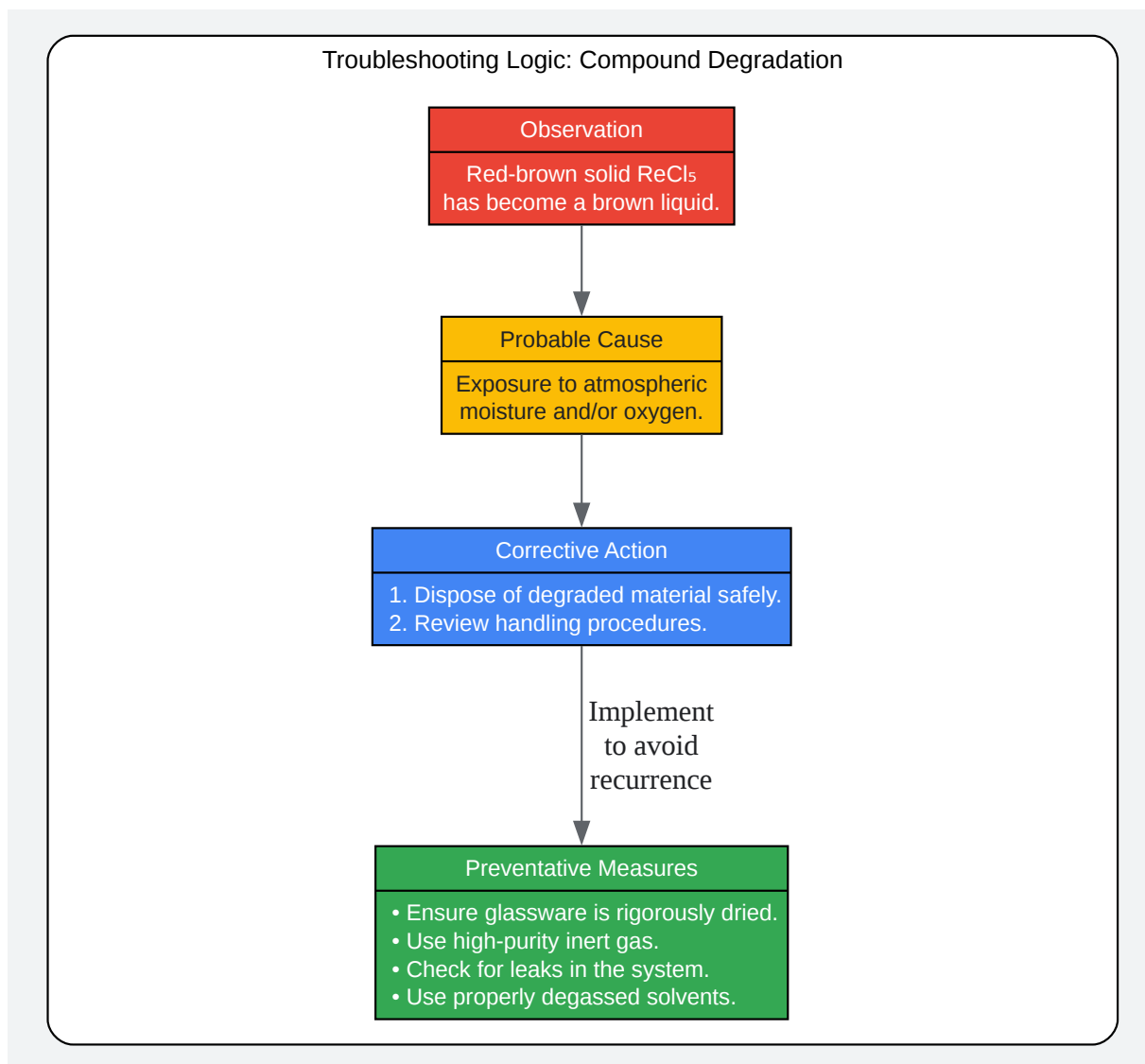
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Choosing the correct air-free technique.

Workflow: Transferring Solid ReCl_5 via Schlenk Line

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Solid transfer workflow using a Schlenk line.



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Troubleshooting workflow for degraded ReCl_5 .

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